

analytical methods for 2-Bromo-3-chlorophenylacetic acid characterization

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Compound of Interest

Compound Name: *2-Bromo-3-chlorophenylacetic acid*

CAS No.: *1261775-55-6*

Cat. No.: *B1523987*

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An Application Note and Protocol for the Comprehensive Analytical Characterization of **2-Bromo-3-chlorophenylacetic Acid**

Authored by a Senior Application Scientist

Abstract

This document provides a detailed guide to the analytical methods for the comprehensive characterization of **2-Bromo-3-chlorophenylacetic acid** (BCPAA), a halogenated aromatic carboxylic acid of interest in synthetic chemistry and drug development. Ensuring the structural integrity, purity, and identity of such molecules is paramount for their application as intermediates and in research settings.^[1] This guide outlines protocols for chromatographic and spectroscopic techniques, including High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), Nuclear Magnetic Resonance (NMR) spectroscopy, and Fourier-Transform Infrared (FT-IR) spectroscopy. The methodologies are designed for researchers, scientists, and quality control professionals, providing not just procedural steps but also the underlying scientific rationale to ensure robust and reliable results.

Introduction and Physicochemical Properties

2-Bromo-3-chlorophenylacetic acid is a disubstituted phenylacetic acid derivative. Its utility often lies as a building block in the synthesis of more complex molecules, including potential pharmaceutical agents.[1] The presence of two different halogens on the aromatic ring and a carboxylic acid functional group provides multiple reaction sites, making it a versatile intermediate.[2] Accurate analytical characterization is therefore critical to verify its identity, assess its purity, and quantify it in various matrices.

Causality Behind Method Selection: A multi-technique approach is non-negotiable for unambiguous characterization. Chromatographic methods (HPLC, GC-MS) are essential for separating the analyte from impurities and providing quantitative data. Spectroscopic methods (NMR, FT-IR) are indispensable for elucidating and confirming the molecular structure.

Table 1: Physicochemical Properties of **2-Bromo-3-chlorophenylacetic Acid**

Property	Value	Source
CAS Number	1261775-55-6	[3]
Molecular Formula	C ₈ H ₆ BrClO ₂	[3]
Molecular Weight	249.49 g/mol	[3]
Physical Form	Solid, White to off-white crystalline powder	[1][4]
Purity (Typical)	≥ 95%	[4]
InChI Key	BWWZVTBUNNJBBT-UHFFFAOYSA-N	[4]

Chromatographic Analysis for Purity and Quantification

Chromatographic techniques are the cornerstone for determining the purity of **2-Bromo-3-chlorophenylacetic acid** and quantifying it. The choice between liquid and gas chromatography depends on the analyte's volatility and thermal stability.

High-Performance Liquid Chromatography (HPLC)

Expertise & Experience: Reverse-phase HPLC (RP-HPLC) is the premier method for analyzing non-volatile, polar compounds like carboxylic acids.^[5] The acidic nature of the analyte necessitates the use of an acidified mobile phase to suppress the ionization of the carboxylic acid group. This ensures a consistent retention time and sharp, symmetrical peak shape by promoting its partition into the non-polar stationary phase. A C18 column is chosen for its versatility and proven efficacy in retaining aromatic compounds.

Protocol: RP-HPLC with UV Detection

- **Instrumentation:**
 - HPLC system with a binary pump, autosampler, column thermostat, and a Diode Array Detector (DAD) or UV-Vis detector.^[6]
- **Chromatographic Conditions:**
 - Column: C18, 4.6 x 150 mm, 5 µm particle size.
 - Mobile Phase A: 0.1% Phosphoric Acid in Water.
 - Mobile Phase B: Acetonitrile.
 - Gradient: 30% B to 80% B over 15 minutes.
 - Flow Rate: 1.0 mL/min.^[6]
 - Column Temperature: 30 °C.
 - Detection Wavelength: 220 nm (for the phenyl ring) and 254 nm. A DAD allows for comprehensive spectral analysis.
 - Injection Volume: 10 µL.
- **Sample Preparation:**

- Prepare a stock solution of **2-Bromo-3-chlorophenylacetic acid** at 1 mg/mL in a 50:50 mixture of Acetonitrile and Water.
- From the stock solution, prepare working standards and samples at concentrations ranging from 1 µg/mL to 100 µg/mL.
- Filter all solutions through a 0.45 µm syringe filter before injection to protect the column from particulate matter.
- Trustworthiness (System Suitability):
 - Inject a standard solution five times. The relative standard deviation (RSD) for the peak area and retention time should be less than 2.0%.
 - The theoretical plate count for the analyte peak should be >2000.
 - The tailing factor should be between 0.9 and 1.5.

Caption: HPLC workflow for purity analysis of BCPAA.

Gas Chromatography-Mass Spectrometry (GC-MS)

Expertise & Experience: GC-MS offers high resolution and definitive identification through mass fragmentation patterns.[7] However, the low volatility and high polarity of carboxylic acids prevent their direct analysis.[8] Derivatization is mandatory. Methylation is a common and effective strategy, converting the carboxylic acid to its more volatile methyl ester.[9] This allows the compound to traverse the GC column at reasonable temperatures without degradation. Electron Ionization (EI) is used to generate reproducible fragmentation patterns for library matching and structural confirmation.

Protocol: GC-MS with Methylation Derivatization

- Instrumentation:
 - GC system coupled to a Mass Spectrometer (e.g., a single quadrupole or ion trap).
- Derivatization (Esterification):

- Reagent: 2% (v/v) Concentrated Sulfuric Acid in Methanol.
- Procedure:
 1. Dissolve ~1 mg of **2-Bromo-3-chlorophenylacetic acid** in 1 mL of the acidic methanol reagent in a sealed vial.
 2. Heat the mixture at 60 °C for 1 hour.[\[2\]](#)
 3. Cool the reaction mixture to room temperature.
 4. Add 1 mL of water and 1 mL of a non-polar solvent (e.g., hexane or ethyl acetate).
 5. Vortex vigorously for 1 minute to extract the methyl ester into the organic layer.
 6. Carefully transfer the organic layer to a new vial for GC-MS analysis.
- GC-MS Conditions:
 - Column: DB-5ms, 30 m x 0.25 mm ID, 0.25 µm film thickness (or equivalent).
 - Carrier Gas: Helium at a constant flow of 1.0 mL/min.
 - Inlet Temperature: 250 °C.
 - Injection Mode: Split (e.g., 20:1 ratio).
 - Oven Program:
 - Initial temperature: 100 °C, hold for 2 minutes.
 - Ramp: 10 °C/min to 280 °C.
 - Hold: 5 minutes at 280 °C.
 - MS Transfer Line Temp: 280 °C.
 - Ion Source Temp: 230 °C.

- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Scan Range: 50-350 m/z.
- Trustworthiness (Data Interpretation):
 - The primary diagnostic ion will be the molecular ion (M⁺) of the methyl ester (C₉H₈BrClO₂).
 - Look for characteristic isotopic patterns from the presence of bromine (M, M+2 in ~1:1 ratio) and chlorine (M, M+2 in ~3:1 ratio).
 - Key fragmentation patterns would include the loss of the methoxy group (-OCH₃) and the carboxyl group (-COOCH₃).

Caption: GC-MS workflow including mandatory derivatization.

Spectroscopic Analysis for Structural Confirmation

Spectroscopic methods provide direct evidence of the molecular structure and functional groups.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Expertise & Experience: NMR is the most powerful tool for unambiguous structure elucidation. ¹H NMR provides information on the number, environment, and connectivity of protons, while ¹³C NMR identifies all unique carbon atoms in the molecule. The predicted chemical shifts are based on the known effects of electron-withdrawing halogen and carboxylic acid groups on the phenylacetic acid scaffold.[\[10\]](#)[\[11\]](#)

Protocol: ¹H and ¹³C NMR

- Sample Preparation:
 - Dissolve 5-10 mg of **2-Bromo-3-chlorophenylacetic acid** in ~0.7 mL of a deuterated solvent (e.g., CDCl₃ or DMSO-d₆).

- Causality: CDCl_3 is a common choice, but if solubility is an issue or if exchangeable protons (like the carboxylic acid proton) are of key interest, DMSO-d_6 is superior as it slows down the proton exchange.
- Add a small amount of Tetramethylsilane (TMS) as an internal standard (0 ppm).
- Transfer the solution to a clean, dry 5 mm NMR tube.
- Instrumentation:
 - A 300 MHz or higher field NMR spectrometer.
- Data Acquisition:
 - Acquire a ^1H NMR spectrum followed by a ^{13}C NMR spectrum. Standard pulse programs are typically sufficient.

Table 2: Predicted NMR Data for **2-Bromo-3-chlorophenylacetic Acid** (in CDCl_3)

Nucleus	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
^1H	~10-12	Broad Singlet	1H	Carboxylic acid (-COOH)
~7.2-7.6	Multiplet	3H	Aromatic protons (-C ₆ H ₃ -)	
~3.8	Singlet	2H	Methylene protons (-CH ₂ COOH)	
^{13}C	~175-180	Singlet	-	Carboxylic acid (C=O)
~130-140	Singlet	-	Aromatic carbons (quaternary)	
~125-130	Singlet	-	Aromatic carbons (CH)	
~40-45	Singlet	-	Methylene carbon (-CH ₂ -)	

Trustworthiness (Data Interpretation):

- The broad singlet for the carboxylic acid proton is characteristic and will disappear upon a D₂O shake experiment.[\[10\]](#)
- The aromatic region will show a complex multiplet pattern due to the specific substitution.
- The methylene (-CH₂-) protons adjacent to the aromatic ring and the carboxylic acid will appear as a singlet.
- The number of signals in the ^{13}C NMR spectrum will confirm the number of unique carbon environments.

Fourier-Transform Infrared (FT-IR) Spectroscopy

Expertise & Experience: FT-IR spectroscopy is a rapid and simple technique for confirming the presence of key functional groups. The spectrum is a molecular fingerprint. For **2-Bromo-3-chlorophenylacetic acid**, the most prominent features will be from the carboxylic acid group. [\[12\]](#)[\[13\]](#)

Protocol: FT-IR using KBr Pellet

- Sample Preparation:
 - Thoroughly grind 1-2 mg of the sample with ~100 mg of dry, spectroscopic grade Potassium Bromide (KBr) in an agate mortar and pestle.
 - Press the mixture into a thin, transparent pellet using a hydraulic press.
- Data Acquisition:
 - Place the KBr pellet in the sample holder of the FT-IR spectrometer.
 - Acquire the spectrum, typically over a range of 4000-400 cm^{-1} , co-adding at least 16 scans to improve the signal-to-noise ratio.
 - Collect a background spectrum of the empty sample compartment beforehand.

Table 3: Predicted FT-IR Absorption Bands for **2-Bromo-3-chlorophenylacetic Acid**

Wavenumber (cm ⁻¹)	Intensity	Vibration Type	Functional Group
2500-3300	Broad, Strong	O-H stretch	Carboxylic Acid
~1700-1730	Strong, Sharp	C=O stretch	Carboxylic Acid
~1600, ~1475	Medium	C=C stretch	Aromatic Ring
~1210-1320	Medium	C-O stretch	Carboxylic Acid
1000-1200	Medium-Weak	C-Cl, C-Br stretch	Aryl Halides
600-900	Medium-Strong	C-H out-of-plane bend	Aromatic Ring

Trustworthiness (Data Interpretation):

- The very broad O-H stretch is a hallmark of a hydrogen-bonded carboxylic acid.[13]
- The strong carbonyl (C=O) absorption confirms the acid functionality.[4]
- The pattern of bands in the "fingerprint region" (<1500 cm⁻¹) is unique to the molecule and can be used for identification against a reference spectrum.

Conclusion

The analytical characterization of **2-Bromo-3-chlorophenylacetic acid** requires a synergistic application of chromatographic and spectroscopic techniques. HPLC provides a reliable method for purity assessment and quantification. GC-MS, following derivatization, offers orthogonal separation and powerful structural confirmation through mass fragmentation. Finally, NMR and FT-IR spectroscopy deliver an unambiguous confirmation of the molecular structure and functional groups. The protocols and insights provided in this guide establish a robust framework for the comprehensive analysis of this important chemical intermediate, ensuring its quality and suitability for research and development applications.

References

- SIELC Technologies. (n.d.). Separation of 2-Bromo-3'-chloroacetophenone on Newcrom R1 HPLC column. Retrieved from [\[Link\]](#)

- Badawi, H. M., & Förner, W. (2011). Analysis of the infrared and Raman spectra of phenylacetic acid and mandelic (2-hydroxy-2-phenylacetic) acid. *Spectrochimica Acta Part A: Molecular and Biomolecular Spectroscopy*, 78(3), 1162-7. doi: 10.1016/j.saa.2010.12.070. Retrieved from [[Link](#)]
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 38738, 2-Bromo-3'-chloroacetophenone. Retrieved from [[Link](#)]
- Chegg. (2021). Solved interpret the ^1H NMR and ^{13}C NMR of the compound. Retrieved from [[Link](#)]
- Allen, A. D., & Cook, C. D. (1963). SUBSTITUTED PHENYLACETYLENES. INFRARED SPECTRA. *Canadian Journal of Chemistry*, 41(5), 1084–1087. Retrieved from [[Link](#)]
- Sunway Pharm Ltd. (n.d.). **2-Bromo-3-chlorophenylacetic Acid**. Retrieved from [[Link](#)]
- Badawi, H. M., & Förner, W. (2011). Analysis of the infrared and Raman spectra of phenylacetic acid and mandelic (2-hydroxy-2-phenylacetic) acid. ResearchGate. Retrieved from [[Link](#)]
- Unknown Author. (n.d.). Separation of Some Halogenated Phenols by GC-MS. Retrieved from [[Link](#)]
- Google Patents. (n.d.). CN105758984A - Method using derivatization HPLC-DAD method to determine small-molecule halogenated carboxylic acid in medicine.
- The Royal Society of Chemistry. (2013). ^1H NMR spectrum of Compound 32. Retrieved from [[Link](#)]
- Wiley-VCH GmbH. (n.d.). Phenylacetic acid. SpectraBase. Retrieved from [[Link](#)]
- Wiley-VCH GmbH. (n.d.). Phenylacetic acid - Optional[FTIR] - Spectrum. SpectraBase. Retrieved from [[Link](#)]
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 15879, 3-Chlorophenylacetic acid. Retrieved from [[Link](#)]

- ResearchGate. (2014). SPE-GC-MS for the Determination of Halogenated Acetic Acids in Drinking Water. Retrieved from [[Link](#)]
- SIELC Technologies. (n.d.). HPLC Separation of Bromoacetic and Chloroacetic Acids on Newcrom BH Column. Retrieved from [[Link](#)]
- University of Florida. (n.d.). GENERAL HPLC METHODS. Retrieved from [[Link](#)]
- Regis Technologies, Inc. (2017). Analytical Methodology for Characterization of Reactive Starting Materials and Intermediates Commonly Used in the Synthesis of Small Molecule Pharmaceuticals. Retrieved from [[Link](#)]
- Google Patents. (n.d.). US5036156A - Process for the preparation of α -bromo-phenylacetic acids.
- Davis, B. A., & Durden, D. A. (1984). Gas-liquid chromatographic determination of total phenylacetic acid in urine. Analytical Biochemistry, 136(1), 202-7. doi: 10.1016/0003-2697(84)90326-9. Retrieved from [[Link](#)]
- Deshpande, S., et al. (2020). Analysis of Phenolic and Cyclic Compounds in Plants Using Derivatization Techniques in Combination with GC-MS-Based Metabolite Profiling. Molecules, 25(18), 4287. doi: 10.3390/molecules25184287. Retrieved from [[Link](#)]
- Kowalska, M., & Dudziak, M. (2018). GC-MS determination of halogen derivatives of acetic acid. ResearchGate. Retrieved from [[Link](#)]

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Sources

- 1. chemimpex.com [chemimpex.com]
- 2. pdf.benchchem.com [pdf.benchchem.com]

- 3. 2-Bromo-3-chlorophenylacetic Acid - CAS:1261775-55-6 - Sunway Pharm Ltd [[3wpharm.com](#)]
- 4. 2-Bromo-3-chlorophenylacetic acid | 1261775-55-6 | Benchchem [[benchchem.com](#)]
- 5. [americanpharmaceuticalreview.com](#) [[americanpharmaceuticalreview.com](#)]
- 6. CN105758984A - Method using derivatization HPLC-DAD method to determine small-molecule halogenated carboxylic acid in medicine - Google Patents [[patents.google.com](#)]
- 7. [asianpubs.org](#) [[asianpubs.org](#)]
- 8. Gas-liquid chromatographic determination of total phenylacetic acid in urine - PubMed [[pubmed.ncbi.nlm.nih.gov](#)]
- 9. [researchgate.net](#) [[researchgate.net](#)]
- 10. Solved interpret the ^1H NMR and ^{13}C NMR of the compound | Chegg.com [[chegg.com](#)]
- 11. 3-Chlorophenylacetic acid | $\text{C}_8\text{H}_7\text{ClO}_2$ | CID 15879 - PubChem [[pubchem.ncbi.nlm.nih.gov](#)]
- 12. Analysis of the infrared and Raman spectra of phenylacetic acid and mandelic (2-hydroxy-2-phenylacetic) acid - PubMed [[pubmed.ncbi.nlm.nih.gov](#)]
- 13. [researchgate.net](#) [[researchgate.net](#)]
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